

Application Note: Cefepime-Taniborbactam

Broth Microdilution MIC Protocol

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Compound of Interest

Compound Name: *Taniborbactam*

Cat. No.: *B611149*

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Audience: Researchers, scientists, and drug development professionals.

Introduction Cefepime-**taniborbactam** is an investigational β -lactam/ β -lactamase inhibitor combination antibiotic developed to combat serious infections caused by multidrug-resistant Gram-negative bacteria, including those producing carbapenemases.[1][2][3] **Taniborbactam** is a broad-spectrum β -lactamase inhibitor that protects cefepime from degradation by Ambler class A, B, C, and D enzymes.[4][5] Accurate and reproducible antimicrobial susceptibility testing is crucial for clinical diagnostics and drug development. This document provides a detailed protocol for determining the Minimum Inhibitory Concentration (MIC) of cefepime-**taniborbactam** using the reference broth microdilution method, in accordance with Clinical and Laboratory Standards Institute (CLSI) and International Organization for Standardization (ISO) standards.[2][3][6]

Principle The broth microdilution method is a standardized technique used to determine the lowest concentration of an antimicrobial agent that inhibits the visible growth of a microorganism. The procedure involves preparing a series of two-fold dilutions of cefepime in Cation-Adjusted Mueller-Hinton Broth (CAMHB), each containing a fixed concentration of **taniborbactam**. These dilutions are inoculated with a standardized suspension of the test organism and incubated under specific conditions. The MIC is determined by visual inspection of the wells for turbidity.

Experimental Protocol

This protocol is based on the CLSI M07 and ISO 20776-1:2019 standards for broth microdilution.[\[2\]](#)[\[3\]](#)[\[6\]](#)

1. Materials and Reagents

- Cefepime analytical powder
- **Taniborbactam** analytical powder
- Cation-Adjusted Mueller-Hinton Broth (CAMHB)
- Sterile 96-well microtiter plates
- Sterile Trypticase Soy Agar (TSA) with 5% sheep blood[\[7\]](#)
- Sterile saline or 0.85% NaCl
- 0.5 McFarland turbidity standard
- Spectrophotometer
- Quality Control (QC) bacterial strains (e.g., *Escherichia coli* NCTC 13353, *Pseudomonas aeruginosa* ATCC 27853, *Klebsiella pneumoniae* ATCC BAA-1705)[\[6\]](#)[\[7\]](#)
- Test bacterial isolates

2. Preparation of Antimicrobial Solutions

- Stock Solutions: Prepare stock solutions of cefepime and **taniborbactam** in a suitable solvent according to the manufacturer's instructions.
- Working Solution: Prepare a working solution of cefepime at a concentration appropriate for the desired dilution series.
- Fixed **Taniborbactam** Concentration: The broth microdilution panels are prepared to contain a constant concentration of 4 µg/mL of **taniborbactam** in each well.[\[2\]](#)[\[5\]](#)[\[8\]](#)

3. Preparation of Microdilution Plates

- Dispense 100 μ L of CAMHB containing 4 μ g/mL **taniborbactam** into each well of a 96-well microtiter plate.
- Add 100 μ L of the cefepime working solution to the first well of each row to be tested.
- Perform two-fold serial dilutions by transferring 100 μ L from the first well to the second, mixing, and continuing this process across the plate to achieve the desired final concentration range. A typical cefepime concentration range to evaluate is 0.06 to 64 μ g/mL.
[7]
- The final volume in each well should be 100 μ L before inoculation.
- Include a growth control well (containing only broth and inoculum) and a sterility control well (containing only broth).

4. Inoculum Preparation

- From a fresh 18-24 hour culture on a non-selective agar plate (e.g., TSA with 5% sheep blood), select several morphologically similar colonies.[7]
- Suspend the colonies in sterile saline.
- Adjust the turbidity of the suspension to match a 0.5 McFarland standard, which corresponds to approximately $1-2 \times 10^8$ CFU/mL.
- Within 15 minutes of preparation, dilute the standardized suspension in CAMHB to achieve a final inoculum concentration of approximately 5×10^5 CFU/mL in each test well. The standard CLSI-recommended final inoculum density is between $2-8 \times 10^5$ CFU/mL.[3]

5. Inoculation and Incubation

- Inoculate each well (except the sterility control) of the microdilution plate with 10 μ L of the prepared inoculum, resulting in a final volume of 110 μ L.
- Seal the plates or place them in a container to prevent evaporation.
- Incubate the plates in ambient air at $35 \pm 2^\circ\text{C}$ for 16-20 hours.[1][7][9]

6. Reading and Interpreting Results

- Following incubation, visually inspect the plates for bacterial growth. A viewing device can be used to facilitate reading.
- The MIC is defined as the lowest concentration of cefepime (in the presence of 4 µg/mL **taniborbactam**) that completely inhibits visible growth of the organism.
- The growth control well should show distinct turbidity, and the sterility control well should remain clear.

Data Presentation and Quality Control

Table 1: Key Protocol Parameters

Parameter	Specification	Reference
Method	Broth Microdilution	[2][3]
Medium	Cation-Adjusted Mueller-Hinton Broth (CAMHB)	[7]
Taniborbactam Concentration	Fixed at 4 µg/mL	[2][5][8]
Cefepime Dilution Range	0.06/4 - 64/4 µg/mL	[7]
Inoculum Density (Final)	2–8 × 10 ⁵ CFU/mL	[3]
Incubation Temperature	35 ± 2°C	[1][7]
Incubation Duration	16-20 hours	[7][9]
Incubation Atmosphere	Ambient Air	[3]

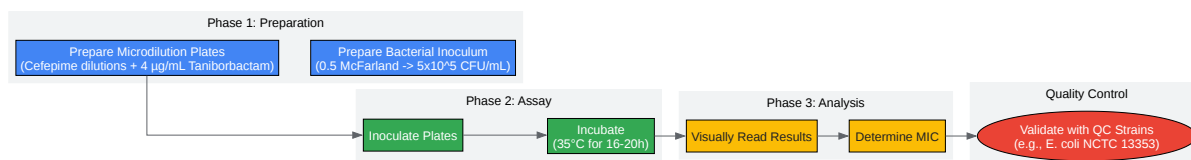
Table 2: Quality Control Strains and Expected MIC Ranges

Quality control must be performed with each test run to ensure the validity of the results. *E. coli* NCTC 13353 is the recommended QC strain as its non-overlapping MIC ranges for cefepime alone and cefepime-**taniborbactam** can simultaneously verify cefepime's activity and **taniborbactam**'s inhibitory function.[2][6]

Quality Control Strain	Cefepime-Taniborbactam MIC Range (µg/mL)	Reference
Escherichia coli NCTC 13353	0.12 - 1	[2][3]
Klebsiella pneumoniae ATCC BAA-1705	Spans three log ₂ dilutions	[6]
Pseudomonas aeruginosa ATCC 27853	Spans four log ₂ dilutions (bimodal distribution)	[6]

Visual Workflow

The following diagram illustrates the experimental workflow for the cefepime-taniborbactam broth microdilution MIC protocol.



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